

"HC Yellow No. 10": A Case of Mistaken Identity in Microscopy Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HC Yellow no. 10

Cat. No.: B026556

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Extensive research into the scientific and commercial literature reveals that **"HC Yellow No. 10"** is not a recognized fluorescent probe for microscopy applications. Instead, its primary and well-documented use is as a direct dye in semi-permanent hair coloring products. This fundamental misidentification of the compound's application prevents the creation of a comparison guide for its performance in different microscopy setups as requested.

"HC Yellow No. 10," chemically identified as 1,5-Di-(β -hydroxyethylamino)-2-nitro-4-chlorobenzene (CAS No. 109023-83-8), is regulated for use in cosmetic formulations. Safety assessments and patents consistently refer to its function in hair dyeing. While some hair dye patents mention the inclusion of fluorescent compounds to impart certain visual effects on the hair, these documents do not provide any evidence of **"HC Yellow No. 10"** being used as a specific fluorescent stain for cellular or subcellular imaging in a research context.

The initial request for a detailed comparison guide, including experimental data, protocols, and visualizations of its performance against alternatives in various microscopy techniques, cannot be fulfilled due to the complete lack of scientific literature supporting its use in this field. Searches for its application in fluorescence microscopy, as a cellular stain, or for its specific fluorescent properties in a biological imaging context have yielded no relevant results.

For researchers, scientists, and drug development professionals seeking fluorescent probes for microscopy, it is crucial to rely on well-characterized and validated dyes designed for such applications. Numerous classes of fluorescent dyes are available for a wide range of

microscopy techniques, each with specific excitation and emission spectra, quantum yields, photostability, and targeting capabilities.

In conclusion, the premise of the topic "**HC Yellow no. 10**' performance in different microscopy setups" is based on a misunderstanding of the product's actual application. It is a hair dye and not a tool for scientific imaging. Therefore, no comparative data or experimental protocols for its use in microscopy exist, making the creation of the requested guide impossible.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com